

Techniques for synthesizing Benproperine in the lab

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Compound of Interest

Compound Name: Benproperine

Cat. No.: B1668004

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Application Note: Benproperine

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Introduction

Benproperine is a non-opioid antitussive (cough suppressant) agent used for the symptomatic relief of cough.[1][2] It is available in several European and Central American countries under various trade names, including Pectipront, Tussafug, and Blascorid.[2] Unlike opioid-based cough suppressants such as codeine, **Benproperine** does not act on opioid receptors and thus does not carry the associated risks of addiction.[3] Its mechanism of action is primarily centered on the central nervous system, where it inhibits the cough center in the medulla oblongata.[3][4][5]

Chemical Properties and Data

Benproperine is a piperidine derivative.[6] The physical and chemical properties of **Benproperine** are summarized below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₇ NO	[2][7]
Molecular Weight	309.45 g/mol	[2][7][8]
IUPAC Name	1-[1-(2-benzylphenoxy)propan-2-yl]piperidine	[7]
CAS Number	2156-27-6	[2][7]
Form	Solid	[9]

Table 1: Physicochemical properties of **Benproperine**.

Mechanism of Action

Benproperine's antitussive effect is multifaceted, involving both central and peripheral actions:

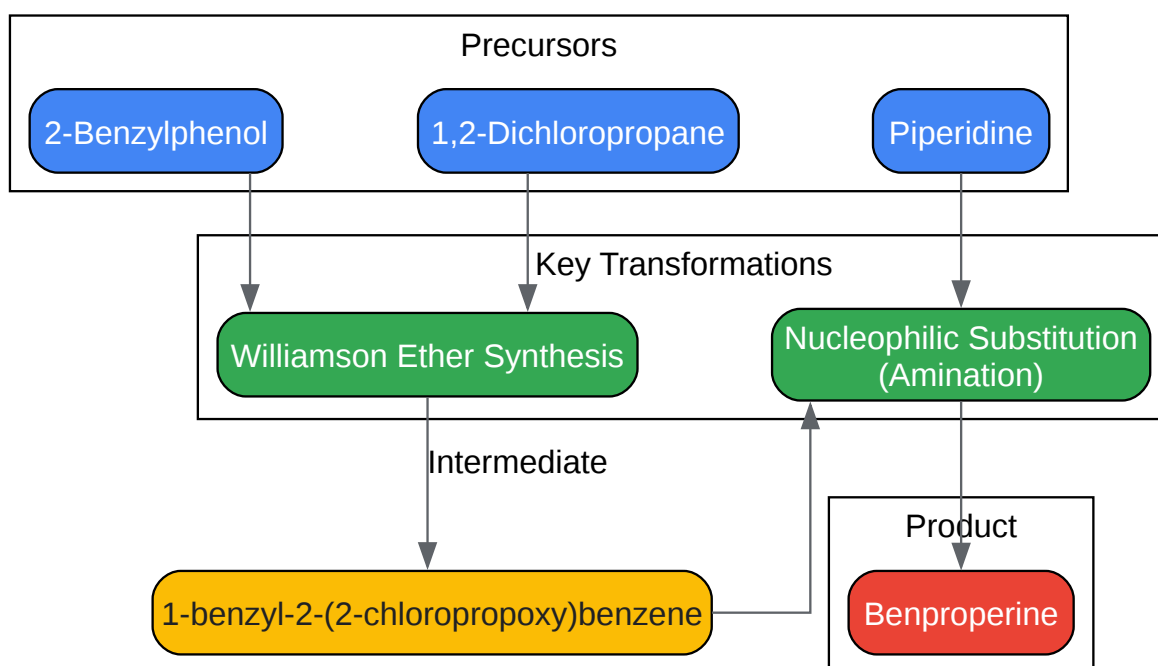
- **Central Inhibition:** The primary mechanism is the suppression of the cough reflex by acting on the cough center in the brain's medulla oblongata.[3][4][5] This reduces the frequency and intensity of the cough reflex.[5]
- **Peripheral Effects:** Some evidence suggests **Benproperine** may also possess mild bronchodilator, anti-inflammatory, and local anesthetic effects on the respiratory tract's mucous membranes.[4][5]
- **ARPC2 Inhibition:** Recent research has identified **Benproperine** as a potent inhibitor of the actin-related protein 2/3 complex subunit 2 (ARPC2).[9][10][11] By inhibiting ARPC2, it can suppress cancer cell migration and tumor metastasis, indicating potential antineoplastic properties.[8][9][10]

Conceptual Synthesis Pathway

The synthesis of piperidine-containing compounds is a significant area of medicinal chemistry.[12][13] The general synthesis of **Benproperine** involves the formation of an ether linkage and the introduction of a piperidine moiety. A known conceptual route involves two main transformations:[2]

- Ether Formation: A base-catalyzed etherification reaction between 2-benzylphenol and a dichloropropane derivative forms the key intermediate, 1-benzyl-2-(2-chloropropoxy)benzene.[2]
- Amination: Subsequent displacement of the remaining chlorine atom with piperidine completes the synthesis of the **Benproperine** molecule.[2]

This general strategy highlights the key bond formations required to assemble the final structure from commercially available precursors. The specific reagents, catalysts, and reaction conditions are critical for ensuring reaction efficiency and purity and can be found in specialized chemical literature and patents.



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